

# Best practices to minimize off-target movement and environmental impact of MCPA

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## Compound of Interest

Compound Name: (4-chloro-2-Methylphenoxy)acetic acid

Cat. No.: B1675960

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## Technical Support Center: MCPA Application Best Practices

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize the off-target movement and environmental impact of the herbicide MCPA (4-chloro-2-methylphenoxyacetic acid) during experimental applications.

### Section 1: Troubleshooting Off-Target Spray Drift

Spray drift is the movement of pesticide droplets away from the target area during application and is a primary cause of off-target effects.

Problem: I am observing damage to non-target plants in my experimental area.

This is likely due to spray drift. The following sections provide guidance on how to diagnose and mitigate this issue.

### FAQ 1: What are the primary factors influencing MCPA spray drift?

The main factors can be categorized as weather conditions, application equipment setup, and the formulation of the spray solution. Each of these must be carefully managed to minimize

drift.

## Troubleshooting Guide: Diagnosing the Cause of Spray Drift

Use the following checklist to identify the potential cause of off-target movement:

- Weather Conditions at the Time of Application:
  - Wind Speed: Was the wind speed outside the optimal range? High winds are a major contributor to drift.[\[1\]](#)
  - Temperature and Humidity: Were applications made during hot and dry conditions? High temperatures and low humidity can cause spray droplets to evaporate, becoming smaller and more susceptible to wind movement.[\[2\]](#)
  - Temperature Inversions: Was the application made during very calm conditions, especially in the early morning or evening? This could indicate a temperature inversion, where a layer of cool air is trapped below a layer of warm air, allowing fine spray droplets to remain suspended and travel long distances.[\[3\]](#)
- Application Equipment and Setup:
  - Nozzle Type: Are you using a nozzle that produces very fine droplets? Coarser droplets are less prone to drift.
  - Boom Height: Was the spray boom set too high above the target? A greater release height increases the time for wind to affect the droplets.
  - Spray Pressure: Was the pressure too high? Higher pressures generally produce a larger proportion of fine, drift-prone droplets.
- Spray Solution Characteristics:
  - MCPA Formulation: Are you using a volatile ester formulation of MCPA? These are more prone to vapor drift than amine salt formulations.[\[4\]](#)

- Adjuvants: Was a drift reduction adjuvant included in the tank mix? These can significantly increase droplet size and reduce drift.[5]

## Section 2: Best Practices for Minimizing MCPA Drift

### FAQ 2: What are the ideal weather conditions for applying MCPA?

To minimize drift, MCPA should be applied under the following conditions:

- Wind Speed: Ideally between 3 and 10 miles per hour (approximately 5 to 16 kilometers per hour).[6] Do not spray in calm conditions or when wind speeds are high.[2]
- Temperature and Humidity: Cool and humid conditions are best. Avoid spraying when temperatures are high and relative humidity is low.[2]
- Temperature Inversions: Do not spray during a temperature inversion. These are common during early morning and evening hours when there is little to no wind.[3]

#### Data Presentation: Impact of Wind Speed and Droplet Size on Drift Distance

While specific data for MCPA is limited, the following table, derived from general herbicide drift studies, illustrates the significant impact of wind speed and droplet size on drift distance.

Droplet Size (microns)	Wind Speed (mph)	Approximate Drift Distance (feet)
100	10	17.5[7]
200	2	0.2[7]
200	10	1.0[7]
400	10	< 1

Note: This data is for illustrative purposes to show the relationship between droplet size, wind speed, and drift.

## FAQ 3: How can I optimize my spray equipment to reduce drift?

Proper equipment setup is critical for drift reduction.

- **Nozzle Selection:** Use low-drift nozzles, such as air-induction (AI) or turbo-teejet induction (TTI) nozzles, which produce coarser droplets.[\[8\]](#)
- **Boom Height:** Keep the spray boom as low as possible while still achieving uniform coverage, ideally no more than 24 inches (about 60 cm) above the target canopy.[\[1\]](#)
- **Spray Pressure:** Operate nozzles within their recommended pressure range. Using lower pressures will generally produce larger droplets.

Data Presentation: Comparison of Nozzle Types and Drift Potential

Nozzle Type	Typical Droplet Size Classification	Relative Drift Potential
XR Flat Fan	Fine to Medium	High
AIXR (Air Induction Extended Range)	Medium to Coarse	Low to Medium
TTI (Turbo TeeJet Induction)	Very Coarse to Ultra Coarse	Very Low

Source: Adapted from industry demonstrations and research.[\[8\]](#)

## FAQ 4: What is the role of adjuvants in controlling MCPA drift?

Drift reduction adjuvants can be added to the spray tank to increase the viscosity of the spray solution, leading to larger droplets and reduced drift.[\[5\]](#) There are various types of drift control agents, including polymer-based, guar-based, and oil-based adjuvants.[\[5\]](#)

Data Presentation: Efficacy of Drift Reduction Adjuvants

The following table summarizes the potential reduction in drift when using adjuvants, based on a study of various adjuvant types.

Adjuvant Type	Active Ingredient	Drift Reduction Potential (%)
Oil-based	Vegetable Oil	59.35
Oil-based	Mineral Oil	-
Polymer-based	Polymer	-

Source: Adapted from a study on commercial adjuvants.

## FAQ 5: How does the formulation of MCPA affect off-target movement?

MCPA is available in different formulations, primarily as amine salts and esters. Ester formulations are generally more volatile than amine formulations and can turn into a vapor after application, leading to vapor drift, which can travel long distances.<sup>[4]</sup> To minimize off-target movement, it is recommended to use a low-volatility amine formulation of MCPA, especially in warmer conditions.<sup>[4]</sup>

## Section 3: Minimizing Environmental Impact Beyond Drift

Beyond spray drift, the environmental impact of MCPA can be minimized by understanding its fate in soil and water and taking steps to prevent contamination.

## FAQ 6: What is the environmental fate of MCPA?

MCPA is highly soluble in water and has a low affinity for most soil types, which gives it the potential to leach into groundwater and move into surface water through runoff.<sup>[9]</sup> It is susceptible to microbial degradation in aerobic (oxygen-rich) conditions and is considered slightly persistent in soil and water.<sup>[9]</sup> Its half-life in soil can range from a few days to several weeks, depending on factors like soil type, temperature, and microbial activity.<sup>[10]</sup>

## Data Presentation: MCPA Residues in Soil

Time After Application (Days)	MCPA Residue in Soil (mg/kg) - Location 1	MCPA Residue in Soil (mg/kg) - Location 2
0 (initial)	0.5	0.5
1	0.35	0.38
3	0.21	0.25
7	0.10	0.12
14	0.04	0.05
30	< 0.01	< 0.01

Source: Adapted from a study on MCPA dissipation in wheat fields.[\[10\]](#)

## FAQ 7: How can I prevent MCPA from contaminating water sources?

- **Avoid Application Near Water Bodies:** Maintain a buffer zone between the application area and any surface water bodies. The specific width of this buffer zone may be regulated.
- **Do Not Apply to Waterlogged Soil:** Applying MCPA to saturated soils increases the risk of runoff.
- **Consider Weather Forecasts:** Do not apply MCPA if heavy rain is forecasted, as this can lead to significant runoff.
- **Implement Vegetative Filter Strips:** Strips of untreated vegetation between the treated area and water bodies can help filter out herbicides from runoff.

## Data Presentation: MCPA Concentrations in Surface Water

The following table provides examples of MCPA concentrations detected in surface water from various studies.

Location/Study	MCPA Concentration Range (µg/L)
Danube River, EU	up to 1.6
Irish Rivers	up to 18
Canadian Surface Waters	0.00003 to 0.013[7]

## FAQ 8: What is the toxicity of MCPA to non-target organisms?

MCPA is a selective herbicide, meaning it is more toxic to broadleaf plants than grasses. In the aquatic environment, it is generally most toxic to algae and macrophytes, slightly toxic to fish, and has low toxicity to aquatic invertebrates.[7]

Data Presentation: Aquatic Toxicity of MCPA

Organism	Species	Endpoint	Value (µg/L)
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-hr LC50	3,600 - 748,000
Lepomis macrochirus (Bluegill)	96-hr LC50	3,160 - 4,640	
Invertebrate	Daphnia magna (Water Flea)	48-hr EC50	> 190,000[1]
Daphnia magna (Water Flea)	21-day NOEC	56,000[1]	
Algae	Selenastrum capricornutum	5-day LOEC	26
Navicula pelliculosa	5-day NOEC	7.7[7]	
Aquatic Plant	Lemna gibba	7-day ErC50	> 6,280[1]
Myriophyllum spicatum	14-day ErC50	243[1]	

LC50: The concentration that is lethal to 50% of the test population. EC50: The concentration that causes an effect in 50% of the test population. NOEC: No Observed Effect Concentration. LOEC: Lowest Observed Effect Concentration.

## Section 4: Experimental Protocols and Visualizations

### Experimental Protocol: Wind Tunnel Analysis of MCPA Spray Drift

This protocol provides a methodology for quantifying the spray drift of an MCPA formulation under controlled wind tunnel conditions.

Objective: To measure the downwind deposition of MCPA spray droplets from a specific nozzle type at various wind speeds.

Materials:

- Wind tunnel with adjustable wind speed.
- Spray nozzle to be tested.
- Pressurized spray system.
- MCPA solution of known concentration, with a fluorescent tracer added.
- Collectors (e.g., polyethylene lines, filter paper).
- Fluorometer or other instrument to quantify the tracer.

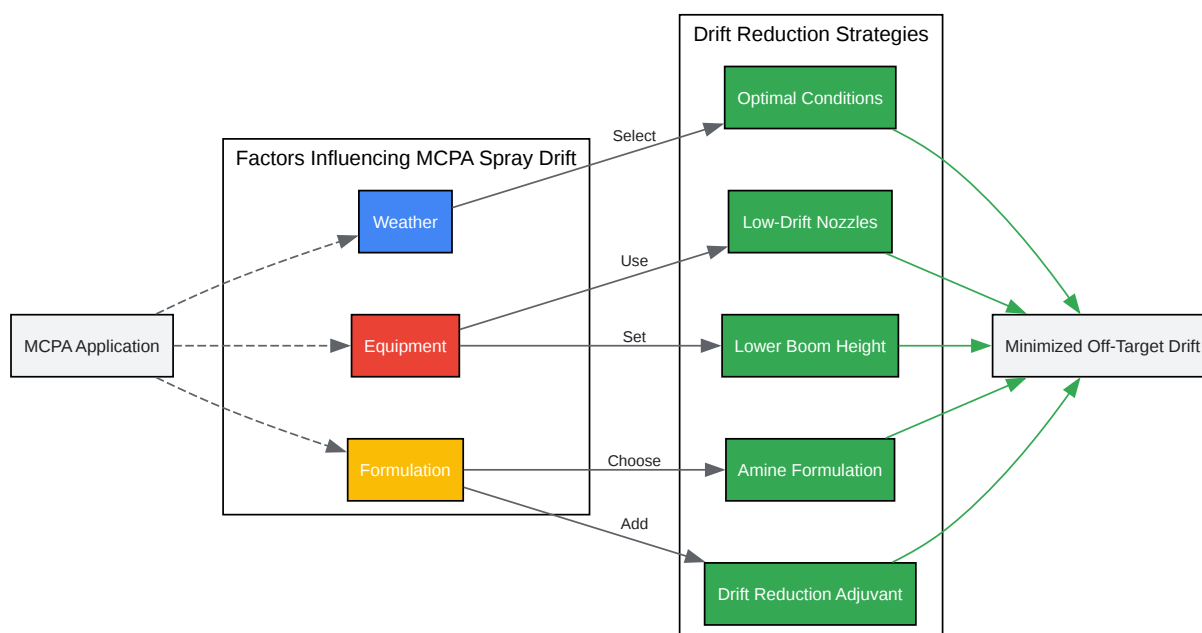
Methodology:

- Preparation:
  - Prepare the MCPA spray solution with a known concentration of a fluorescent tracer.
  - Install the test nozzle in the spray system and calibrate it to the desired pressure and flow rate.



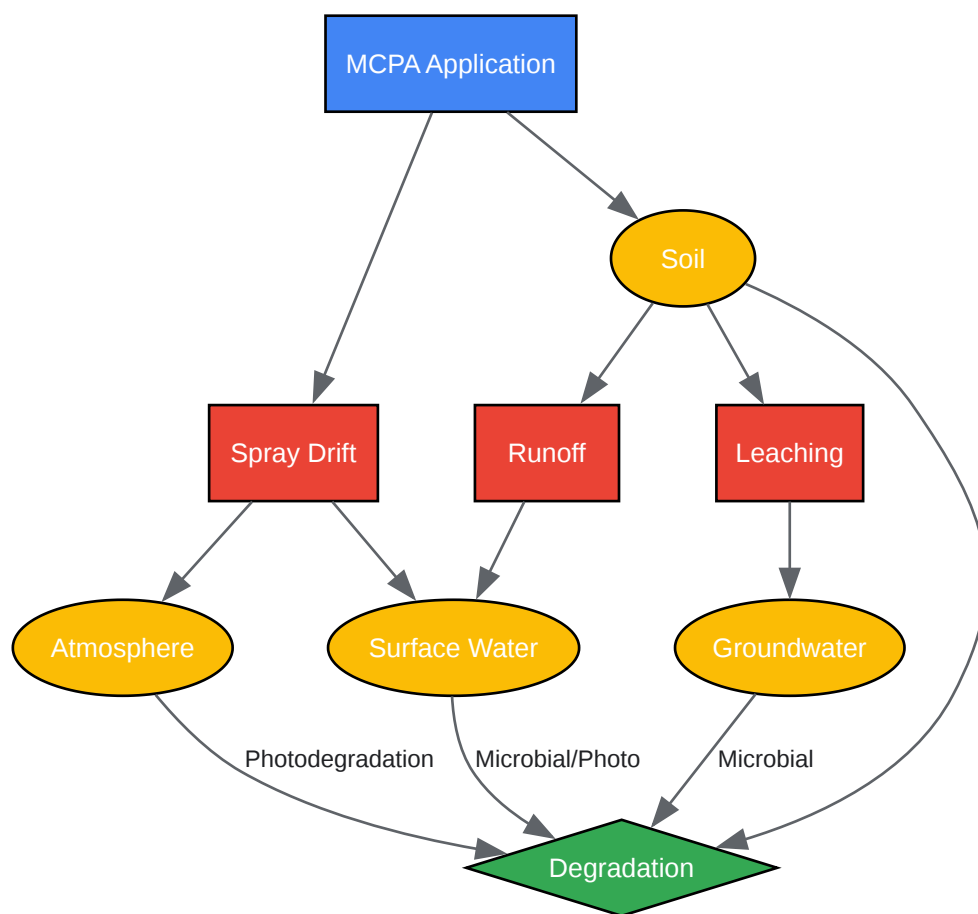
- Arrange the collectors at set distances downwind from the nozzle within the wind tunnel.
- Application:
  - Set the wind tunnel to the first desired wind speed.
  - Activate the spray system for a predetermined duration.
  - Allow time for droplets to settle on the collectors.
- Sample Collection and Analysis:
  - Carefully collect the downwind collectors.
  - Extract the fluorescent tracer from the collectors using a suitable solvent.
  - Analyze the concentration of the tracer in the solvent using a fluorometer.
- Data Calculation:
  - Convert the tracer concentration to the amount of MCPA deposited on each collector based on the initial spray solution concentration.
  - Express the drift as a percentage of the applied MCPA.
- Repeat:
  - Repeat the procedure for each wind speed to be tested.

## Visualizations



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Caption: Key factors and corresponding mitigation strategies to reduce MCPA spray drift.



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Caption: Environmental fate and transport pathways of MCPA after application.

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